

Proflazepam: A Technical Overview of a Benzodiazepine Derivative

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Compound of Interest

Compound Name: *Proflazepam*

Cat. No.: *B1623392*

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October 30, 2025

This technical guide provides a comprehensive overview of **Proflazepam** (Ro10-3580), a benzodiazepine derivative. The document covers its chemical identity, molecular structure, and places it within the broader context of the benzodiazepine class regarding its mechanism of action and analytical methodologies. Due to the limited availability of specific public data on **Proflazepam**, this guide leverages established knowledge of benzodiazepines to infer its general pharmacological and chemical characteristics.

Chemical and Physical Properties of Proflazepam

Proflazepam is chemically identified as 7-chloro-1-(2,3-dihydroxypropyl)-5-(2-fluorophenyl)-3H-1,4-benzodiazepin-2-one[1]. Its fundamental properties are summarized in the table below.

Identifier	Value	Reference
CAS Number	52829-30-8	[1]
Molecular Formula	C18H16ClFN2O3	[1]
Molar Mass	362.79 g·mol ⁻¹	[1]
IUPAC Name	7-chloro-1-(2,3-dihydroxypropyl)-5-(2-fluorophenyl)-3H-1,4-benzodiazepin-2-one	[1]

Molecular Structure

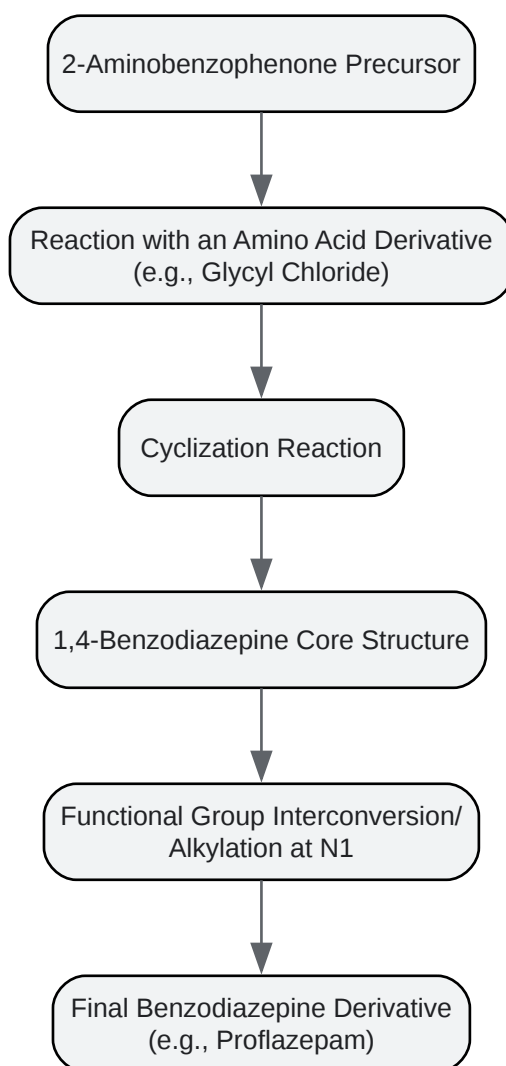
The molecular structure of **Proflazepam** is characterized by a core benzodiazepine ring system with three substituents: a chloro group at position 7, a 2-fluorophenyl group at position 5, and a 2,3-dihydroxypropyl group at position 1.

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Synthesis of Benzodiazepines: A General Overview

While a specific, detailed synthesis protocol for **Proflazepam** is not readily available in the public domain, the synthesis of 1,4-benzodiazepines generally involves the use of 2-aminobenzophenones as key precursors[2]. The general synthetic approach for this class of compounds can be illustrated by the following workflow.



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Caption: Generalized synthetic workflow for 1,4-benzodiazepines.

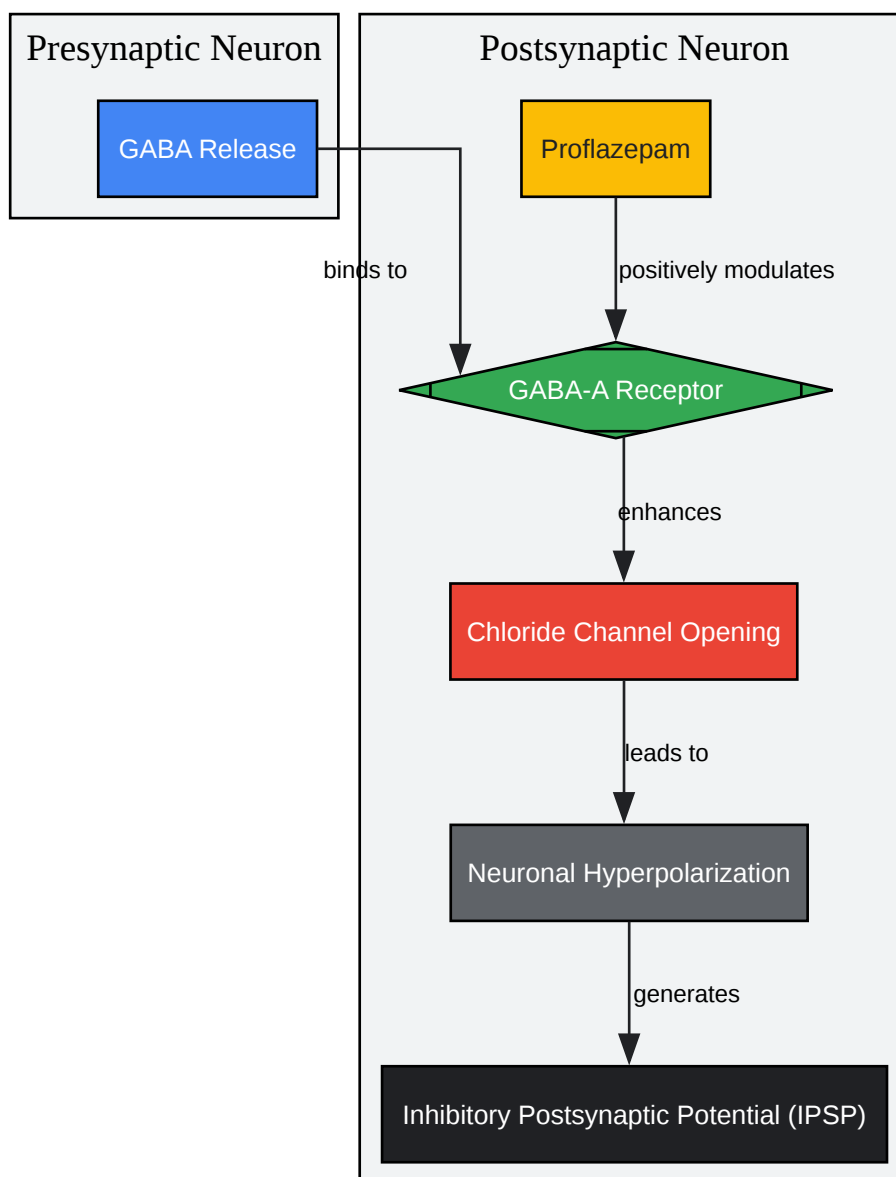
Mechanism of Action: GABA-A Receptor Modulation

As a benzodiazepine, **Proflazepam** is presumed to exert its effects by acting as a positive allosteric modulator of the gamma-aminobutyric acid (GABA) type A (GABA-A) receptor in the central nervous system[2][3][4]. This interaction enhances the effect of the inhibitory neurotransmitter GABA, leading to a decrease in neuronal excitability.

The signaling pathway is as follows:

- GABA binds to the GABA-A receptor.

- **Proflazepam** binds to the benzodiazepine site on the GABA-A receptor.
- This binding event increases the frequency of the chloride channel opening.
- The influx of chloride ions (Cl⁻) hyperpolarizes the neuron.
- This hyperpolarization leads to the sedative, hypnotic, anxiolytic, anticonvulsant, and muscle relaxant properties associated with benzodiazepines[3][4].

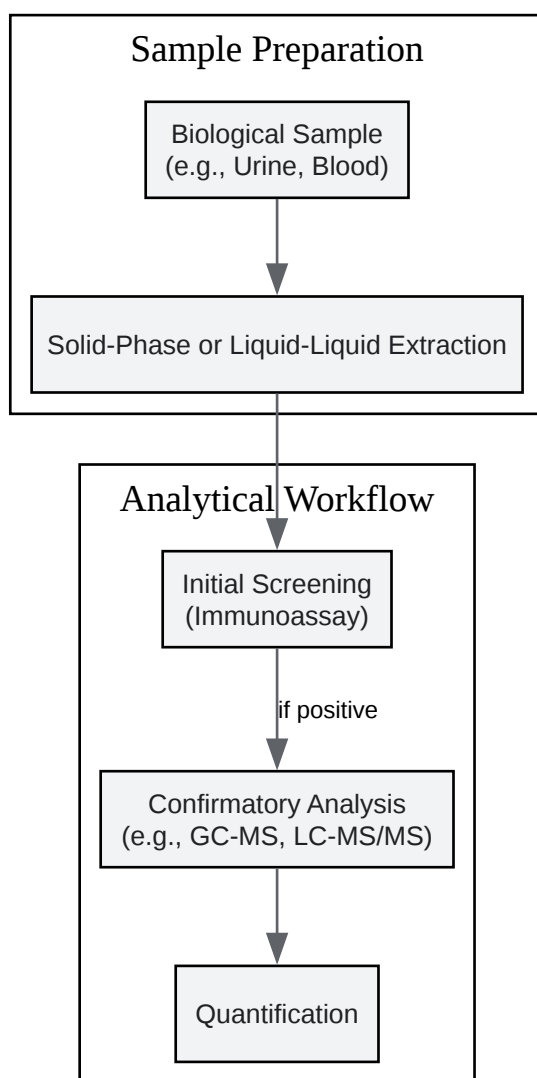


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Caption: Signaling pathway of **Proflazepam** at the GABA-A receptor.

Experimental Protocols: Analytical Methods for Benzodiazepines

Specific experimental protocols for the analysis of **Proflazepam** are not detailed in the available literature. However, a variety of established methods are used for the detection and quantification of benzodiazepines in biological matrices and pharmaceutical formulations. A general workflow for the analysis of benzodiazepines in a clinical or forensic setting is outlined below.



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Caption: General experimental workflow for benzodiazepine analysis.

Key Analytical Techniques:

- Immunoassays: Used for initial, rapid screening of urine samples for the presence of benzodiazepines[5].
- Chromatographic Methods:
 - High-Performance Liquid Chromatography (HPLC): A versatile technique for separating and quantifying benzodiazepines.
 - Gas Chromatography-Mass Spectrometry (GC-MS): A highly specific and sensitive method for confirmation and quantification.
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): Offers very high sensitivity and specificity, making it suitable for detecting low concentrations of benzodiazepines and their metabolites.

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